

Magnesium Trifluoromethanesulfonate: A Technical Safety Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Magnesium
trifluoromethanesulfonate*

Cat. No.: *B1301954*

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This guide provides an in-depth overview of the safety information for **Magnesium trifluoromethanesulfonate** (CAS No. 60871-83-2), also known as Magnesium Triflate. The information is compiled from various Safety Data Sheets (SDS) to ensure researchers, scientists, and drug development professionals can handle this compound safely.

Hazard Identification and Classification

Magnesium trifluoromethanesulfonate is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).^[1] It is a corrosive solid that can cause severe damage to skin and eyes upon contact.

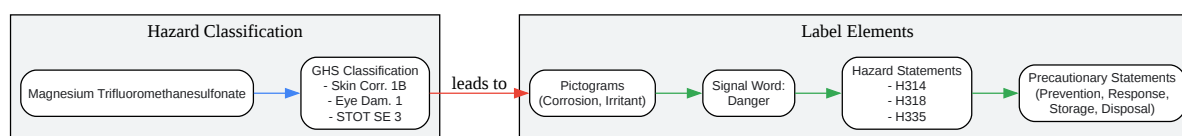
The primary danger associated with this chemical is its corrosive nature.^{[1][2][3][4]} The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding these hazards.

Table 1: GHS Classification for **Magnesium Trifluoromethanesulfonate**

Hazard Class	Hazard Category	Hazard Statement Code	Hazard Statement
Skin Corrosion/Irritation	Category 1B / 1C	H314	Causes severe skin burns and eye damage.[1][2][3][4][5][6]
Serious Eye Damage/Eye Irritation	Category 1	H318	Causes serious eye damage.[2][5]

| Specific target organ toxicity (single exposure) | Category 3 | H335 | May cause respiratory irritation.[3] |

The assigned signal word is "Danger".[1][2][3][4][6]



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Caption: GHS Hazard Communication Workflow.

Physical and Chemical Properties

Understanding the physical state and properties of a chemical is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties

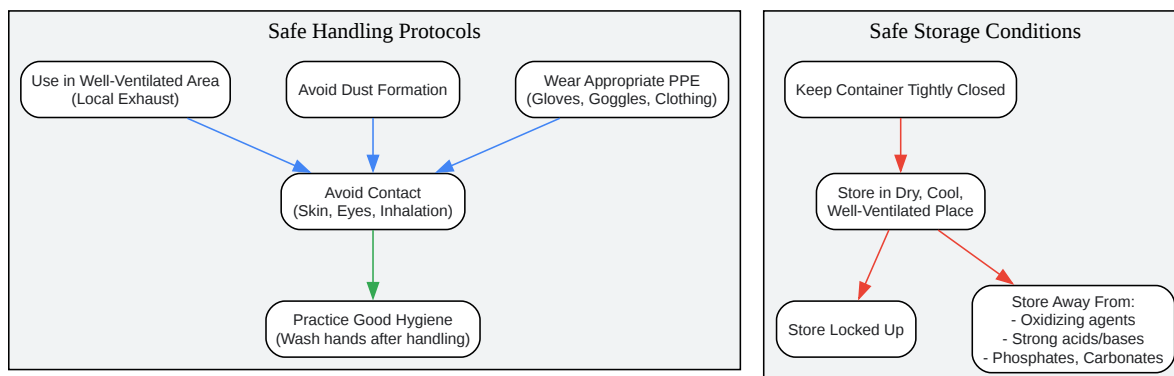
Property	Value	Source
Physical State	Solid	[2]
Formula	C2F6MgO6S2	[2][3][4][6]
Molecular Weight	322.44 g/mol	[6]
Melting Point	≥300 °C (lit.)	
Stability	Hygroscopic; stable under normal conditions.[1]	[1]

| Solubility | Soluble in water. |[1] |

Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls and personal protective equipment (PPE) is mandatory.

- Engineering Controls: Work should be conducted in a well-ventilated area.[1][3] Local exhaust ventilation is recommended to minimize dust exposure.[2] Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of potential exposure.[2][3]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical goggles or a face shield.[2][3] Contact lenses should not be worn.[2]
 - Hand Protection: Neoprene or nitrile rubber gloves are recommended.[2]
 - Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[2][3]
 - Respiratory Protection: If dust formation is likely, a NIOSH-certified dust and mist respirator is recommended.[2] Follow OSHA respirator regulations (29 CFR 1910.134).[1][3]



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Caption: Logical Relationships for Safe Handling and Storage.

First-Aid and Emergency Protocols

Due to its corrosive nature, immediate and appropriate first-aid is critical upon any exposure. Specific treatment is required, and a physician or Poison Center should be called immediately. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

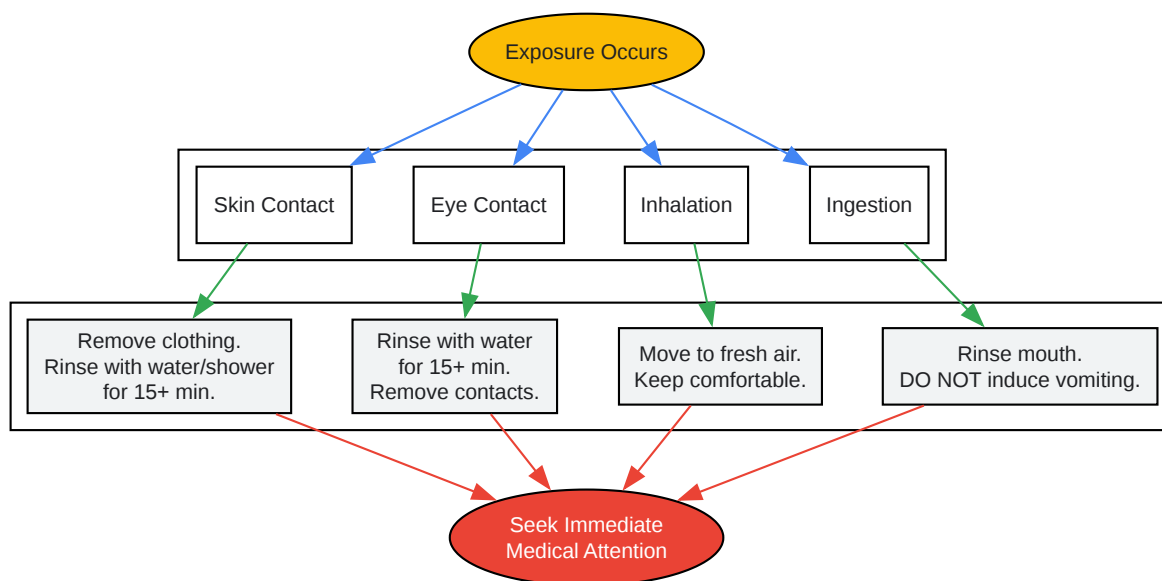
Experimental Protocol: Emergency First-Aid Response

The following protocols are based on standard emergency responses for corrosive materials and should be performed while seeking immediate medical attention.

- Objective: To mitigate injury from exposure to **Magnesium trifluoromethanesulfonate**.
- Materials: Safety shower, eyewash station, clean water, mild soap, fresh air source.
- Methodology:

- General Advice: Remove the affected person from the contaminated area.^[3] Show the Safety Data Sheet to the attending physician.^[4]
- After Eye Contact:
 - Immediately flush eyes thoroughly with plenty of water for at least 15 minutes, also under the eyelids.^{[1][2][3]}
 - Remove contact lenses if present and easy to do.^{[1][2][3]}
 - Continue rinsing.^{[1][2][3]}
 - Seek immediate medical advice/attention from an ophthalmologist.^{[2][3]}
- After Skin Contact:
 - Take off immediately all contaminated clothing and shoes.^{[1][2][3]}
 - Rinse skin with plenty of water or shower.^{[1][2]}
 - Wash with soap and water.^{[2][3]}
 - Seek immediate medical advice/attention.^{[1][2][3]}
 - Wash contaminated clothing before reuse.^{[1][2][4]}
- After Inhalation:
 - Remove the person to fresh air and keep them at rest in a position comfortable for breathing.^{[1][2][3][4]}
 - If breathing is difficult or absent, provide artificial respiration.^{[3][4]}
 - Seek immediate medical advice/attention.^[3]
- After Ingestion:
 - Rinse mouth with water.^{[2][3][4]}

- Do NOT induce vomiting.[1][2][3][4]
- Never give anything by mouth to an unconscious person.[2][3][4]
- Seek immediate medical advice/attention.[2]



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Caption: Emergency First-Aid Response Workflow.

Fire-Fighting and Accidental Release Measures

- Fire-Fighting:
 - This material is combustible. Irritating fumes and organic acid vapors may develop when exposed to high temperatures or flame.[2] Hazardous decomposition products can include sulfur oxides, hydrogen fluoride, and magnesium oxide.[3]
 - Suitable extinguishing media: Use water spray, alcohol-resistant foam, carbon dioxide, or dry chemical.[2][4]

- Firefighter protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[4]
- Accidental Release Measures:
 - Personal Precautions: Evacuate unnecessary personnel.[2][3] Ensure adequate ventilation.[4] Avoid dust formation and do not breathe dust.[2][4] Wear the personal protective equipment described in Section 3.[2][4]
 - Environmental Precautions: Prevent the product from entering drains, sewers, or public waters.[2][3]
 - Containment and Cleanup: Sweep or shovel spills into a suitable, closed container for disposal.[2][3][4]

Handling, Storage, and Disposal

- Precautions for Safe Handling: Avoid contact with skin and eyes.[2][3] Avoid the formation of dust and aerosols.[2][4] Wash hands thoroughly after handling.[2][4]
- Conditions for Safe Storage:
 - The material is hygroscopic and absorbs water on exposure to air.[1][2][3]
 - Store in a dry, cool, and well-ventilated place.[1][3]
 - Keep the container tightly closed.[1][2][3]
 - Store locked up.[1][2][3][4]
 - Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, phosphates, and soluble carbonates.[1][2][3]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][2][4] Do not mix with other waste.

Toxicological and Ecological Information

- Toxicological Information:
 - There is no quantitative acute toxicity information available for this product.[1][4] The toxicological properties have not been fully investigated.[1]
 - Primary Routes of Exposure: Inhalation, ingestion, skin, and eye contact.
 - Health Effects:
 - Skin: Causes severe skin burns.[2][3][5]
 - Eyes: Causes serious eye damage.[2][3][5]
 - Inhalation: May cause respiratory tract irritation.[2][3] Symptoms can include cough, shortness of breath, headache, and nausea.[3]
 - Ingestion: No specific information is available, but ingestion is expected to be harmful.[2]
 - Carcinogenicity: This product is not listed as a carcinogen by IARC, NTP, or OSHA.[2]
- Ecological Information:
 - No specific data on ecotoxicity is available.[4]
 - Do not allow the material to contaminate ground water systems or enter surface water.[1] Due to its solubility in water, it is likely to be mobile in the environment.[1]

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